

Spectroscopic Characterization of Ethyl 3-phenylisoxazole-5-carboxylate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Ethyl 3-phenylisoxazole-5-carboxylate*

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This guide provides a detailed technical overview of the spectroscopic data for **Ethyl 3-phenylisoxazole-5-carboxylate** (CAS No. 13599-24-1), a heterocyclic compound of interest in medicinal and organic chemistry. As experimental spectra for this specific isomer are not readily available in public databases, this document presents a combination of confirmed mass spectrometry data and expertly interpreted, predictive ^1H NMR, ^{13}C NMR, and IR spectroscopic data based on the analysis of its constitutional isomers. This approach offers valuable insights for researchers engaged in the synthesis, identification, and development of isoxazole-based compounds.

Introduction: The Importance of Spectroscopic Analysis in Drug Discovery

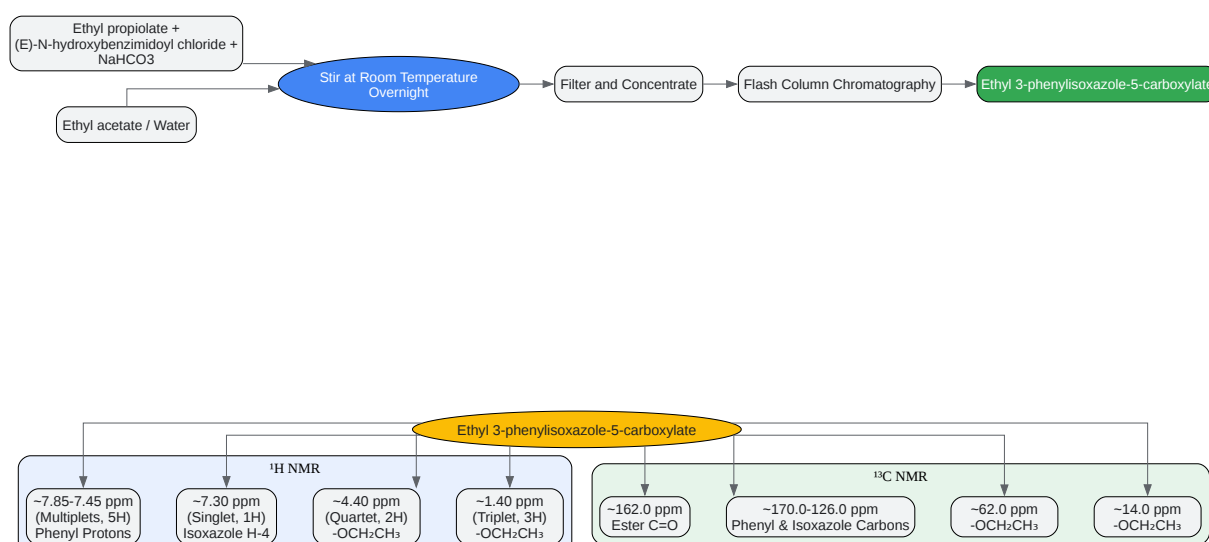
Isoxazole derivatives are a significant class of heterocyclic compounds, forming the core structure of numerous pharmaceuticals and biologically active molecules. Their diverse pharmacological activities, including anti-inflammatory, anti-tumor, and anticonvulsant properties, make them a focal point in drug discovery and development. The precise structural elucidation of these molecules is paramount, and spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS) are indispensable tools in this process. This guide focuses on **Ethyl 3-phenylisoxazole-5-carboxylate**, providing a comprehensive analysis of its spectroscopic signature.

Synthesis of Ethyl 3-phenylisoxazole-5-carboxylate

A general and established method for the synthesis of **Ethyl 3-phenylisoxazole-5-carboxylate** involves a [3+2] cycloaddition reaction. This specific procedure utilizes (E)-N-hydroxybenzimidoyl chloride and ethyl propiolate as key reactants.

Experimental Protocol: Synthesis

A mixture of ethyl propiolate (0.657 mL, 6.43 mmol), (E)-N-hydroxybenzenecarboximidoyl chloride (0.500 g, 3.21 mmol), and sodium bicarbonate (0.818 g, 9.64 mmol) is stirred in a solvent mixture of ethyl acetate (16 mL) and water (1 mL) at room temperature overnight^[1]. Upon completion, the reaction mixture is filtered, and the filtrate is concentrated under reduced pressure. The resulting crude product is then purified by flash column chromatography on silica gel (eluent: 5% to 80% dichloromethane in heptane) to yield **Ethyl 3-phenylisoxazole-5-carboxylate**^[1].



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References

- 1. ETHYL 5-PHENYL-3-ISOXAZOLECARBOXYLATE | 13599-24-1 [chemicalbook.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com